

Application Notes and Protocols for In Vivo Studies of IT-143B

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Compound of Interest

Compound Name: IT-143B

Cat. No.: B10820934

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Introduction

IT-143B is a member of the piericidin class of antibiotics, originally isolated from a *Streptomyces* species.[1] Piericidins are known for their broad range of biological activities, including insecticidal, antimicrobial, and antitumor effects.[2] The antitumor activity of piericidins is often attributed to their ability to inhibit NADH dehydrogenase, a key component of the mitochondrial respiratory chain. **IT-143B** has demonstrated in vitro activity against KB carcinoma cells, suggesting its potential as an anticancer agent.[1]

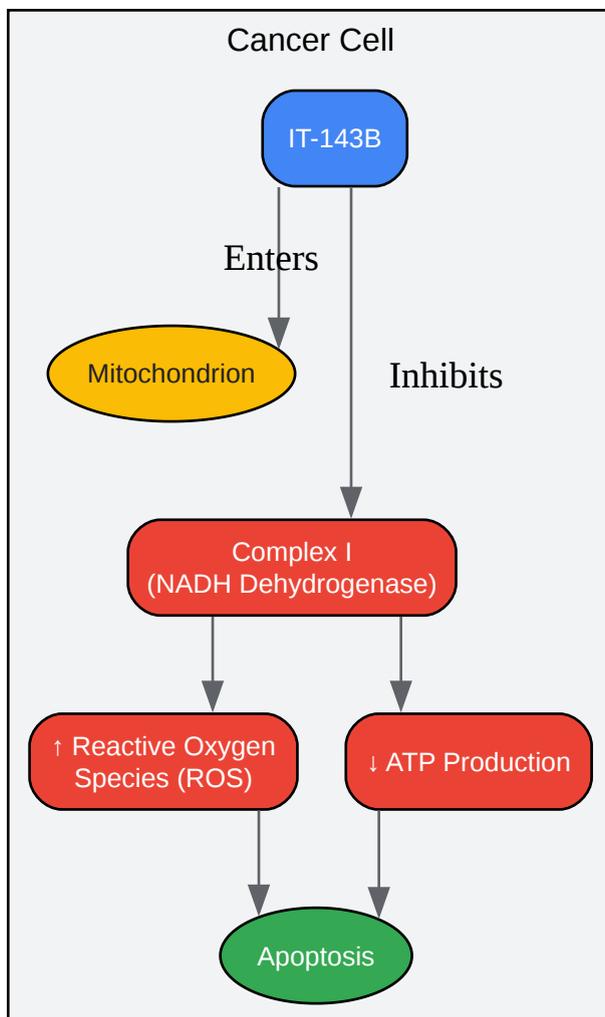
These application notes provide a detailed, albeit prospective, experimental framework for the in vivo evaluation of **IT-143B**'s antitumor efficacy. Due to the limited publicly available in vivo data specifically for **IT-143B**, the following protocols are based on established methodologies for testing novel anti-cancer compounds in preclinical animal models and the known characteristics of the piericidin family.

Proposed Mechanism of Action and Signaling Pathway

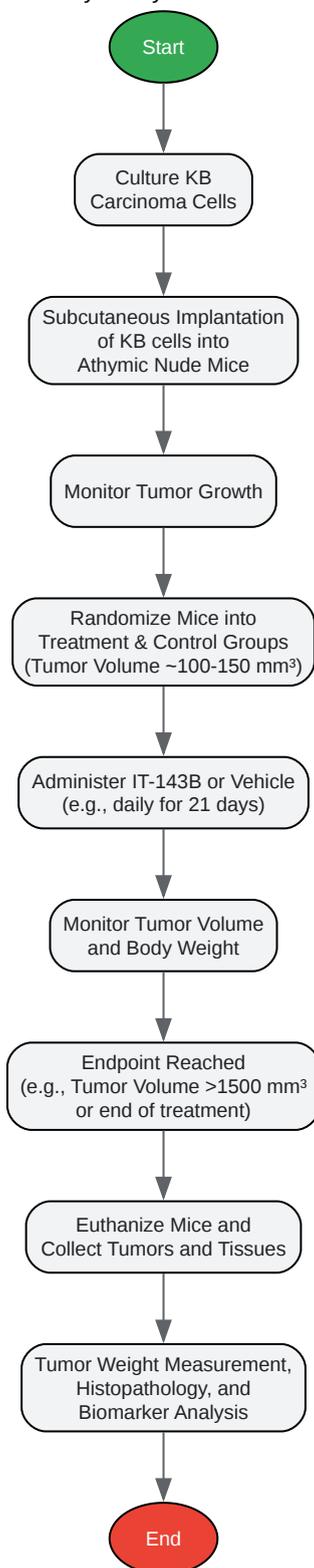
Piericidins are structurally similar to coenzyme Q and are known to inhibit the mitochondrial electron transport chain at Complex I (NADH:ubiquinone oxidoreductase). This inhibition leads to a decrease in ATP production, an increase in reactive oxygen species (ROS), and

subsequently, the induction of apoptosis. The proposed signaling pathway for the antitumor activity of **IT-143B** is depicted below.

Proposed Signaling Pathway of IT-143B



In Vivo Efficacy Study Workflow for IT-143B



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References

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